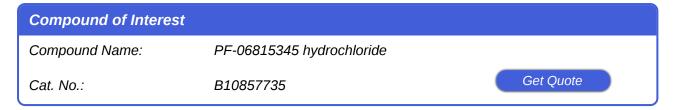


Application Notes and Protocols for PF06815345 Hydrochloride Target Engagement Assays

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

PF-06815345 hydrochloride is an orally active and potent small molecule inhibitor of Proprotein Convertase Subtilisin/Kexin type 9 (PCSK9).[1][2][3] PCSK9 is a key regulator of cholesterol metabolism, primarily by targeting the Low-Density Lipoprotein Receptor (LDLR) for degradation.[4][5] By inhibiting the interaction between PCSK9 and LDLR, PF-06815345 increases the number of LDLRs on the surface of hepatocytes, leading to enhanced clearance of LDL cholesterol from the circulation.[4][6] Verifying the direct binding of PF-06815345 to PCSK9 and its functional consequence in a cellular context is crucial for its development as a therapeutic agent.

These application notes provide detailed protocols for two key assays to determine the target engagement of **PF-06815345 hydrochloride**: a biochemical PCSK9-LDLR interaction assay and a cell-based LDL uptake assay.

Quantitative Data Summary

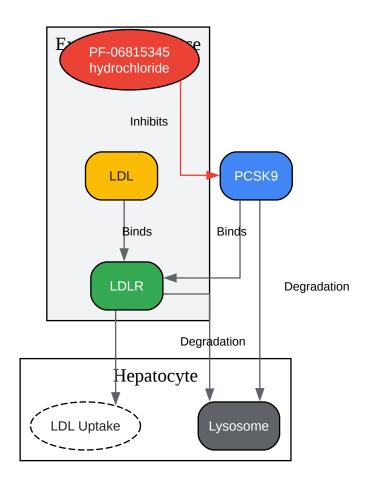
The following table summarizes the known quantitative data for **PF-06815345 hydrochloride**.



Parameter	Value	Assay Type	Reference
IC50	13.4 μΜ	Cell-free PCSK9- LDLR Interaction Assay	[1][2][3]
In Vivo Efficacy	Reduces plasma PCSK9 to 72% at 500 mg/kg (4h post-dose)	Humanized PCSK9 Mouse Model	[1][2][3]

Signaling Pathway and Experimental Workflow

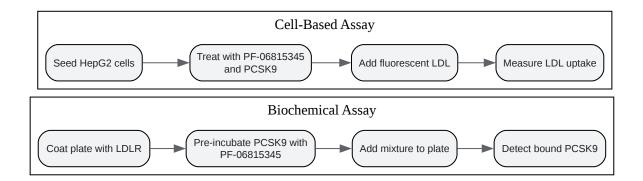
The following diagrams illustrate the PCSK9 signaling pathway and the general workflow for the target engagement assays.



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Caption: PCSK9 binds to LDLR, leading to its degradation and reduced LDL uptake. PF-06815345 inhibits this interaction.



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